

In-Depth Technical Guide: Physical Properties of Ethyl 3-methylisoxazole-4-carboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 3-methylisoxazole-4-carboxylate

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a detailed overview of the known physical properties of **Ethyl 3-methylisoxazole-4-carboxylate**, a key heterocyclic compound utilized as a versatile building block in the pharmaceutical and agrochemical industries. Due to the limited availability of experimentally determined data for this specific compound, this guide also presents data for the closely related analogue, Ethyl 3-ethyl-5-methylisoxazole-4-carboxylate, for comparative purposes. Furthermore, this document outlines standardized experimental protocols for the determination of boiling point and density, critical parameters for process development and quality control. A logical workflow illustrating the role of **Ethyl 3-methylisoxazole-4-carboxylate** in drug discovery is also provided.

Physical Properties

The precise boiling point and density for **Ethyl 3-methylisoxazole-4-carboxylate** are not readily available in published literature. However, the physical properties of a structurally similar compound, Ethyl 3-ethyl-5-methylisoxazole-4-carboxylate, are well-documented and can serve as a useful reference. The primary structural difference is the presence of an additional ethyl group at the 3-position and a methyl group at the 5-position of the isoxazole ring in the analogue.

Compound	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Density (g/mL at 25°C)
Ethyl 3-methylisoxazole-4-carboxylate	C ₇ H ₉ NO ₃	155.15	Not available	Not available
Ethyl 3-ethyl-5-methylisoxazole-4-carboxylate	C ₉ H ₁₃ NO ₃	183.20	71-72 at 0.5 mmHg	1.066

Experimental Protocols

The following sections detail generalized, yet comprehensive, methodologies for the experimental determination of the boiling point and density of liquid organic compounds such as **Ethyl 3-methylisoxazole-4-carboxylate**.

Boiling Point Determination (Thiele Tube Method)

The Thiele tube method is a common and efficient technique for determining the boiling point of a small quantity of a liquid.^[1]

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Capillary tubes (sealed at one end)
- Small test tube (e.g., fusion tube)
- Rubber band or wire for attaching the test tube to the thermometer
- Heating mantle or Bunsen burner
- Heat transfer fluid (e.g., mineral oil)

- Safety goggles and lab coat

Procedure:

- A small amount of the liquid sample (approximately 0.5 mL) is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- The test tube is securely attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The Thiele tube is filled with a suitable heat transfer fluid to a level above the side arm.
- The thermometer and test tube assembly are immersed in the heat transfer fluid within the Thiele tube.
- The side arm of the Thiele tube is gently and uniformly heated.^{[2][3]}
- As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out.
- Upon reaching the boiling point of the liquid, a continuous and rapid stream of bubbles will emerge from the open end of the capillary tube.^[2]
- The heat source is removed, and the apparatus is allowed to cool slowly.
- The boiling point is recorded as the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.^{[1][3]}

Density Determination (Pycnometer Method)

The pycnometer method is a precise technique for determining the density of a liquid by measuring a specific volume of it.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube)
- Analytical balance (accurate to ± 0.0001 g)

- Thermometer
- Constant temperature water bath
- Distilled water
- Acetone or other suitable solvent for cleaning and drying
- Safety goggles and lab coat

Procedure:

- The pycnometer is thoroughly cleaned with a suitable solvent (e.g., acetone) and dried completely.
- The mass of the clean, dry, and empty pycnometer is accurately measured using an analytical balance (m_1).
- The pycnometer is filled with distilled water and placed in a constant temperature water bath (e.g., at 25°C) until it reaches thermal equilibrium.
- The volume of the pycnometer is calibrated by ensuring the water level is at the mark, and any excess is removed. The outside of the pycnometer is dried.
- The mass of the pycnometer filled with distilled water is measured (m_2).
- The pycnometer is emptied, cleaned, and thoroughly dried.
- The pycnometer is then filled with the sample liquid (**Ethyl 3-methylisoxazole-4-carboxylate**) and allowed to equilibrate to the same constant temperature in the water bath.
- The mass of the pycnometer filled with the sample liquid is measured (m_3).
- The density of the sample liquid is calculated using the following formula: Density of sample = $[(m_3 - m_1) / (m_2 - m_1)] \times \text{Density of water at the experimental temperature}$

Role in Drug Development Workflow

Ethyl 3-methylisoxazole-4-carboxylate serves as a crucial starting material or intermediate in the synthesis of more complex molecules with potential therapeutic applications. The isoxazole moiety is a privileged scaffold in medicinal chemistry, known for its presence in a variety of bioactive compounds.[4][5] Its derivatives have been investigated for anti-inflammatory, antibacterial, and anticancer activities.[4]

The following diagram illustrates a generalized workflow for the utilization of a building block like **Ethyl 3-methylisoxazole-4-carboxylate** in a drug discovery and development pipeline.



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Drug Development Workflow using a Chemical Building Block.

Conclusion

While specific experimental data for the boiling point and density of **Ethyl 3-methylisoxazole-4-carboxylate** remain elusive in readily accessible literature, this guide provides valuable context through the data of a close analogue and outlines robust, standardized protocols for their determination. The established importance of the isoxazole scaffold in medicinal chemistry underscores the significance of such fundamental physical data for future research and development endeavors involving this and related compounds. The provided workflow highlights the integral role of such chemical building blocks in the lengthy and complex process of drug discovery and development.

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- To cite this document: BenchChem. [In-Depth Technical Guide: Physical Properties of Ethyl 3-methylisoxazole-4-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b104236#physical-properties-of-ethyl-3-methylisoxazole-4-carboxylate-boiling-point-density]

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